Introduction: The Privileged Scaffold of Chromone and the Influence of Methylation

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Compound of Interest

Compound Name:	*6-Methylchromone*
CAS No.:	*38445-23-7*
Cat. No.:	*B1361143*

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Chromones, characterized by a benzo-γ-pyrone heterocyclic system, are a cornerstone in medicinal chemistry, widely recognized as a "privileged scaffold".[1][2] This designation stems from their ability to form the structural basis for compounds that interact with a multitude of biological targets, leading to a broad spectrum of pharmacological activities, including anticancer, antimicrobial, anti-inflammatory, and antioxidant effects.[1][2][3] The versatility of the chromone nucleus allows for extensive structural modifications, where the nature and position of substituents critically dictate the resulting biological profile.[1]

Among the various substituted chromones, the **6-methylchromone** core serves as a particularly interesting starting point for drug design. The methyl group at the C-6 position can influence the molecule's lipophilicity and electronic properties.[4] This, in turn, affects its pharmacokinetic and pharmacodynamic profiles, potentially enhancing membrane permeability, altering metabolic stability, and modifying the interaction with target proteins. This guide provides a detailed exploration of the structure-activity relationships (SAR) of **6-methylchromone** derivatives, synthesizing data from numerous studies to elucidate how specific structural modifications modulate their biological activities.

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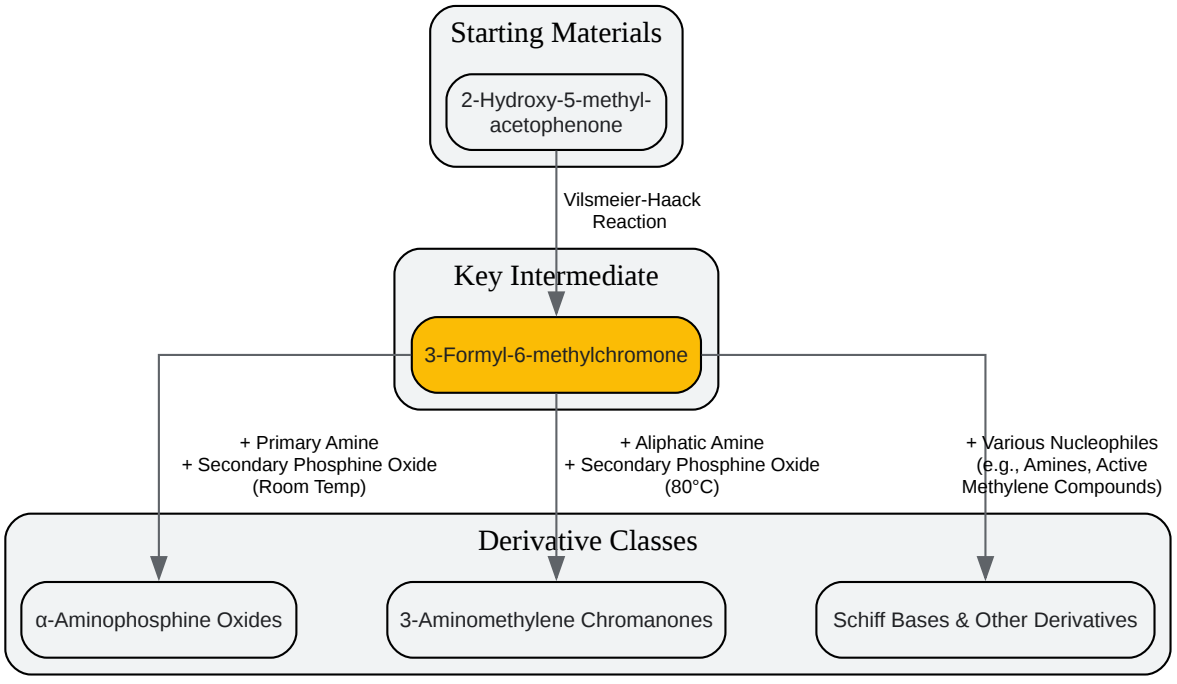
Synthetic Pathways to **6-Methylchromone** Derivatives

The synthesis of **6-methylchromone** derivatives often begins with appropriately substituted 2-hydroxyacetophenones. A common and versatile precursor is 3-formyl-**6-methylchromone**, which can be synthesized via the Vilsmeier-Haack reaction.[4][5] This intermediate is highly valuable as the 3-formyl group is amenable to a wide range of chemical transformations, allowing for the introduction of diverse functionalities.[5]

One prominent synthetic strategy involves a three-component reaction of 3-formyl-**6-methylchromone**, a primary amine, and a secondary phosphine oxide.[6] This catalyst-free approach can yield different products depending on the reaction conditions. At ambient temperature, it typically produces chromonyl-substituted α-aminophosphine oxides. However, at elevated temperatures (e.g., 80 °C) with aliphatic amines, the reaction can lead to the formation of phosphinoyl-functionalized 3-aminomethylene chromanones.[6]

General Synthetic Workflow



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Caption: General synthetic scheme for **6-methylchromone** derivatives.

Experimental Protocol: Synthesis of 3-[(Anilino)(diphenylphosphoryl)methyl]-6-methyl-4H-chromen-4-one[6]

- Step 1: Formation of the α-hydroxyphosphine oxide intermediate.
  - Dissolve 3-formyl-**6-methylchromone** (1 mmol) and diphenylphosphine oxide (1 mmol) in acetonitrile (10 mL).
  - Stir the mixture at room temperature for 1 hour to achieve complete conversion.
  - The resulting product, 3-[(hydroxy)(diphenylphosphoryl)methyl]-6-methyl-4H-chromen-4-one, can be isolated or used directly in the next step.
- Step 2: Reaction with Aniline.
  - To the solution containing the intermediate from Step 1, add aniline (1 mmol).
  - Continue stirring at room temperature for an additional 1 hour.
  - Monitor the reaction progress by Thin Layer Chromatography (TLC).
  - Upon completion, the solvent is typically removed under reduced pressure, and the crude product is purified by recrystallization or column chromatography to yield the final α-aminophosphine oxide derivative.

Structure-Activity Relationship (SAR) Analysis

The biological activity of **6-methylchromone** derivatives is profoundly influenced by the substituents on the chromone core. The following sections detail the SAR for key therapeutic areas.

Antimicrobial and Antifungal Activity

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Derivatives of **6-methylchromone** have shown significant potential against various microbial and fungal pathogens, including several Candida and Vibrio species.[7][8]

- Influence of the 3-Carbonitrile Group: The presence of a carbonitrile (-CN) group at the C-3 position appears crucial for potent antifungal activity.[7] Specifically, **6-methylchromone**-3-carbonitrile demonstrated good antifungal activity against C. glabrata, C. parapsilosis, and C. albicans, with Minimum Inhibitory Concentrations (MICs) ranging from 5 to 50 µg/mL.[7] This class of compounds also effectively inhibits biofilm formation, a key virulence factor for Candida species.[7]

- Role of Halogenation: Halogen atoms, particularly bromine and chlorine, substituted on the chromone ring, significantly enhance antimicrobial activity. 6-Bromo-3-formylchromone (6B3FC) and 6-chloro-3-formylchromone (6C3FC) have been identified as potent antibacterial and antibiofilm agents against Vibrio parahaemolyticus and V. harveyi, both exhibiting MICs of 20 µg/mL.[3][8][9]

- Impact of the 3-Formyl Group: The 3-formyl (-CHO) group is a common feature in many active derivatives. 3-formyl-**6-methylchromone** itself shows moderate antimicrobial activity, with MICs in the range of 50–200 µg/mL against Vibrio species.[8] This group also serves as a synthetic handle to introduce other functionalities that can modulate activity.

Compound	Target Organism(s)	Activity (MIC in µg/mL)	Key Structural Features	Reference
6-Methylchromone-3-carbonitrile	Candida species	5-50	6-Methyl, 3-Carbonitrile	[7]
3-Formyl-6-methylchromone	Vibrio species	50-200	6-Methyl, 3-Formyl	[8]
6-Bromo-3-formylchromone	Vibrio species	20	6-Bromo, 3-Formyl	[3][8][9]
6-Chloro-3-formylchromone	Vibrio species	20	6-Chloro, 3-Formyl	[3][8][9]

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Anticancer Activity

The chromone scaffold is a well-established pharmacophore in the design of anticancer agents.[1][2] For **6-methylchromone** derivatives, specific substitutions have been shown to impart cytotoxicity against various cancer cell lines.

- Phosphorous-Containing Substituents: A study involving the three-component synthesis of 3-substituted **6-methylchromone**s revealed that several enamine-type derivatives containing a diarylphosphoryl group showed modest cytotoxic activity against the human leukemia (HL-60) cell line.[6] The introduction of aminophosphine oxide moieties at the C-3 position is a key feature of these active compounds.[6]

- Influence of Substituents at C-6: The electronic properties of substituents at the C-6 position can modulate cytotoxic activity. The presence of either electron-donating groups (EDG) or electron-withdrawing groups (EWG) at this position can influence the electron density of the chromone ring system, which may affect interactions with biological targets.[4] For instance, a nitrogen mustard derivative of chromone with a methoxy group (an EDG) at the 6-position exhibited potent antiproliferative activity.[1]

Anti-inflammatory Activity

Chronic inflammation is implicated in a wide range of diseases, and chromone derivatives have been investigated as potential anti-inflammatory agents.[10]

- Mechanism of Action: A key anti-inflammatory mechanism for chromone derivatives involves the inhibition of critical signaling pathways, such as the p38 Mitogen-Activated Protein Kinase (MAPK) pathway.[11][12] A novel derivative, DCO-6, was found to significantly reduce the production of inflammatory mediators like nitric oxide (NO), IL-1β, and IL-6 in macrophages stimulated with lipopolysaccharide (LPS).[11][12]

- Inhibition of Upstream Signaling: DCO-6 exerts its effect not by directly inhibiting the p38 kinase itself, but by targeting upstream events. It impairs the LPS-induced production of intracellular reactive oxygen species (ROS), which in turn disrupts the formation of the TRAF6-ASK1 complex, a critical step for p38 activation.[11] This targeted disruption highlights a sophisticated mechanism of action.

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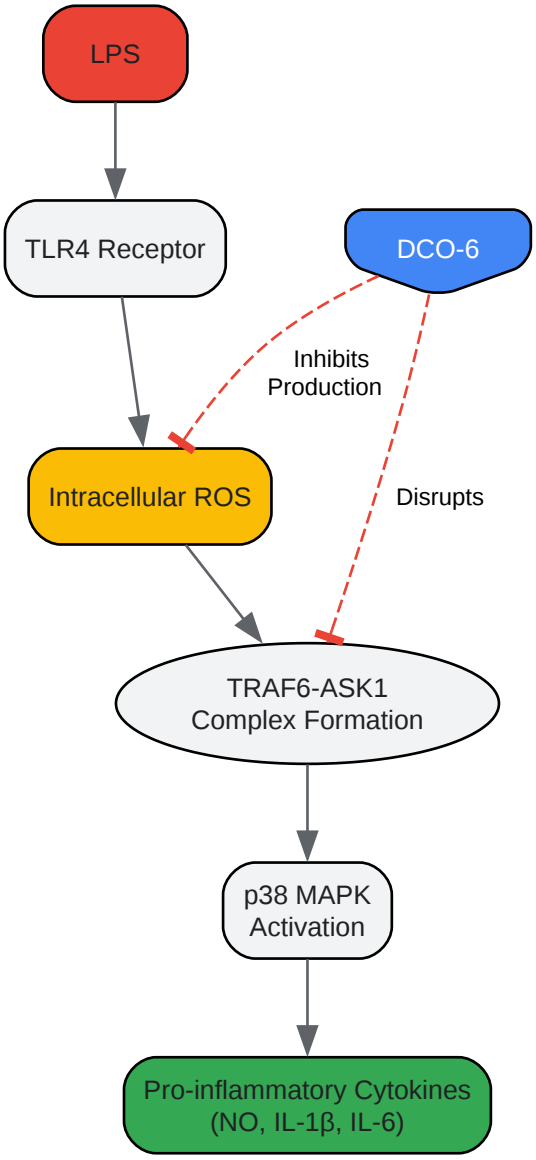
- SAR for NO Inhibition: A study on chromone-amide derivatives found that electron-withdrawing groups at positions 5 and 8, or electron-donating groups at positions 6 and 7, can enhance anti-inflammatory activity, measured by the inhibition of NO production.[10] This suggests that modulating the electronic landscape of the benzo portion of the chromone core is a valid strategy for improving potency.

Signaling Pathway: DCO-6 Inhibition of LPS-Induced Inflammation



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Caption: DCO-6 inhibits inflammation by blocking ROS and the TRAF6-ASK1 complex.

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Key Experimental Methodologies

Protocol: Nitric Oxide (NO) Inhibition Assay (Griess Assay)[2][10]

This protocol is used to assess the anti-inflammatory potential of **6-methylchromone** derivatives by measuring their ability to inhibit NO production in LPS-stimulated macrophages (e.g., RAW 264.7 cells).

- Cell Culture:
  - Seed RAW 264.7 macrophages in a 96-well plate at a density of 5 x 10^4 cells/well.
  - Allow the cells to adhere by incubating for 24 hours at 37°C in a 5% CO_2 atmosphere.
- Compound Treatment:
  - Prepare stock solutions of the **6-methylchromone** derivatives in DMSO.
  - Dilute the compounds to various final concentrations in the cell culture medium.
  - Remove the old medium from the cells and add the medium containing the test compounds. Pre-treat the cells for 1-2 hours.
- Inflammatory Stimulation:
  - Induce inflammation by adding LPS to a final concentration of 1 µg/mL to all wells, except for the negative control (vehicle) group.
  - Include a positive control group treated with a known anti-inflammatory agent (e.g., ibuprofen or dexamethasone).
- Incubation:
  - Incubate the plate for an additional 24 hours at 37°C with 5% CO_2.
- Nitrite Measurement (Griess Reagent):

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- NO production is indirectly measured by quantifying its stable metabolite, nitrite, in the culture supernatant.
- Transfer 50 µL of the supernatant from each well to a new 96-well plate.
- Add 50 µL of Griess Reagent A (e.g., 1% sulfanilamide in 5% phosphoric acid) to each well and incubate for 10 minutes at room temperature, protected from light.
- Add 50 µL of Griess Reagent B (e.g., 0.1% N-(1-naphthyl)ethylenediamine dihydrochloride) to each well and incubate for another 10 minutes.
- Measure the absorbance at 540 nm using a microplate reader.

- Data Analysis:
  - Create a standard curve using known concentrations of sodium nitrite.
  - Calculate the concentration of nitrite in each sample and determine the percentage of NO inhibition relative to the LPS-only treated group.
  - Calculate the EC_{50} value, which is the concentration of the compound that inhibits 50% of NO production.

Conclusion and Future Directions

The **6-methylchromone** scaffold is a fertile ground for the development of novel therapeutic agents. The structure-activity relationships discussed herein underscore several key principles for rational drug design:

- Position C-3 is critical for modulation: Introducing functionalities like carbonitriles, formyl groups, and aminophosphine oxides at this position is a proven strategy for generating potent antimicrobial and anticancer compounds.
- Halogenation is beneficial: The addition of bromo or chloro groups, particularly in conjunction with a 3-formyl substituent, significantly boosts antibacterial efficacy.
- Electronic tuning of the benzo ring is key for anti-inflammatory activity: Modulating the electron density at positions 5, 6, 7, and 8 can enhance the inhibition of inflammatory

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mediators.

Future research should focus on expanding the chemical diversity around the **6-methylchromone** core. Systematic exploration of different substituents at various positions, guided by the established SAR, could lead to the discovery of derivatives with enhanced potency, selectivity, and improved pharmacokinetic profiles. Furthermore, elucidating the precise molecular targets and mechanisms of action for the most promising compounds will be crucial for their advancement as clinical candidates.

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